

In-Depth Technical Guide: Ethyl 5,6-dimethoxy-1H-indole-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 5,6-dimethoxy-1H-indole-2-carboxylate

Cat. No.: B101327

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CAS Number: 16382-18-6

A Comprehensive Overview for Advanced Research

Ethyl 5,6-dimethoxy-1H-indole-2-carboxylate is a key organic intermediate, primarily utilized in the synthesis of more complex molecules with significant biological and physiological properties. Its indole core, substituted with methoxy and ethyl carboxylate groups, makes it a versatile building block in medicinal chemistry and materials science. This technical guide provides a detailed overview of its synthesis, characterization, and known applications, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 5,6-dimethoxy-1H-indole-2-carboxylate** is presented below.

Property	Value	Reference
CAS Number	16382-18-6	[1]
Molecular Formula	C ₁₃ H ₁₅ NO ₄	
Molecular Weight	249.26 g/mol	
Appearance	Solid	
Synonyms	1H-Indole-2-carboxylic acid, 5,6-dimethoxy-, ethyl ester	[1]

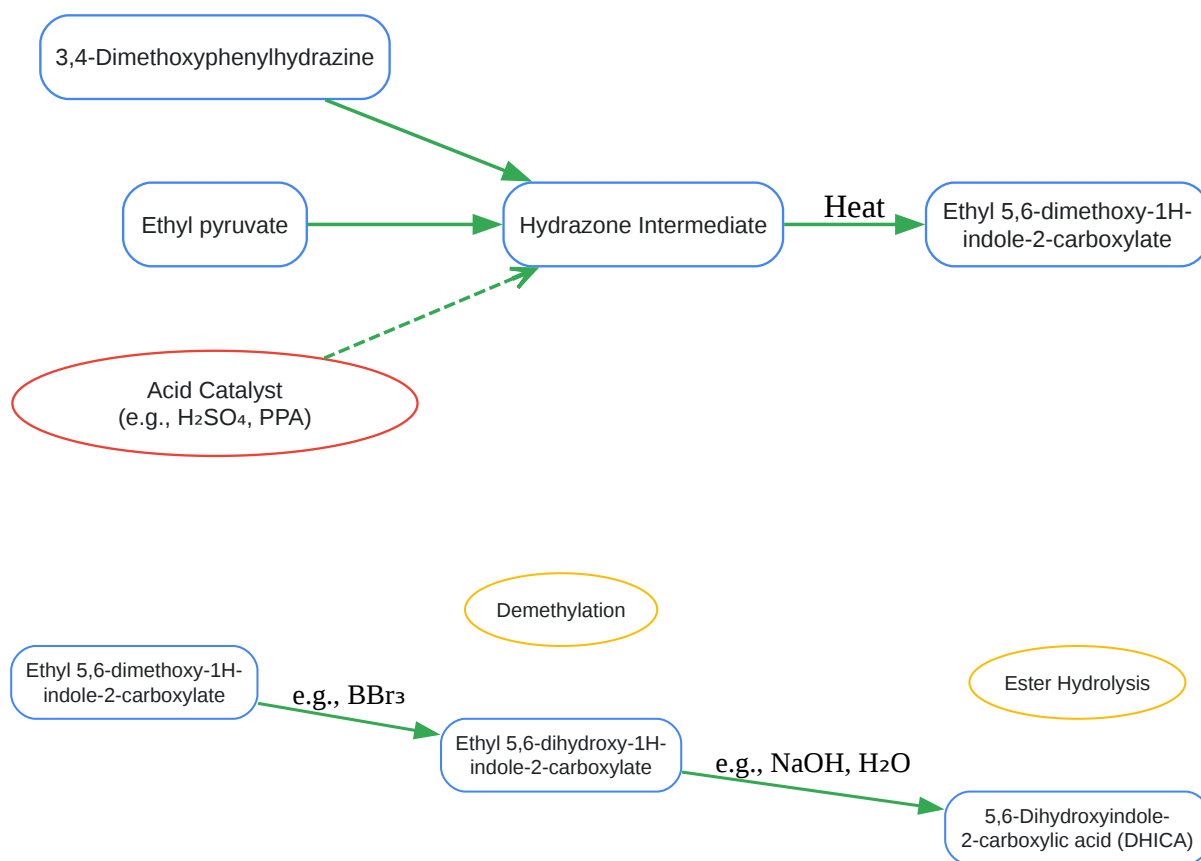
Synthesis and Purification

The synthesis of **Ethyl 5,6-dimethoxy-1H-indole-2-carboxylate** can be achieved through several established synthetic routes, most notably employing the Fischer indole synthesis or the Japp-Klingemann reaction. These methods are widely used for the preparation of various substituted indole derivatives.[\[2\]](#)[\[3\]](#)

Experimental Protocol: Fischer Indole Synthesis

A common and adaptable method for the synthesis of indole-2-carboxylate esters is the Fischer indole synthesis. The following is a generalized protocol that can be adapted for the synthesis of the title compound.

Reaction Scheme:



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References

- 1. Ethyl 5,6-dimethoxy-1H-indole-2-carboxylate | SIELC Technologies [sielc.com]
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